

An In-depth Technical Guide on 4-Methyloxazole-2-carboxylic acid

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Compound of Interest

Compound Name: 4-Methyloxazole-2-carboxylic acid

Cat. No.: B568856

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This guide provides essential physicochemical data for **4-Methyloxazole-2-carboxylic acid**, a heterocyclic compound of interest to researchers and professionals in the fields of medicinal chemistry and drug development.

Physicochemical Properties

The fundamental molecular attributes of **4-Methyloxazole-2-carboxylic acid** are summarized below.

Property	Value	Source
Molecular Formula	C5H5NO3	[1] [2]
Molecular Weight	127.10 g/mol	[1] [2] [3]

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical name, its elemental composition (molecular formula), and its calculated molecular weight.

4-Methyloxazole-2-carboxylic acid

has

Molecular Formula
C₅H₅NO₃

results in

Molecular Weight
127.10 g/mol[Click to download full resolution via product page](#)

Figure 1. Structure-Property Relationship

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References

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